

AChE-IN-11 experimental protocol for in vitro assays

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Compound of Interest

Compound Name: AChE-IN-11

Cat. No.: B12407263

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Application Notes and Protocols for AChE-IN-11

For Researchers, Scientists, and Drug Development Professionals

Introduction

AChE-IN-11, also known as compound 5C, is a multifunctional small molecule inhibitor with potential applications in neurodegenerative disease research, particularly Alzheimer's disease. It exhibits inhibitory activity against three key enzymes implicated in the pathology of Alzheimer's: acetylcholinesterase (AChE), monoamine oxidase B (MAO-B), and beta-secretase 1 (BACE1). Furthermore, **AChE-IN-11** demonstrates antioxidant and neuroprotective properties, as well as the ability to chelate selective metal ions. These diverse activities make it a valuable tool for in vitro studies exploring therapeutic strategies for neurodegeneration.

This document provides detailed protocols for in vitro assays to characterize the activity of **AChE-IN-11**, along with a summary of its known quantitative data and visual representations of its mechanism and experimental workflows.

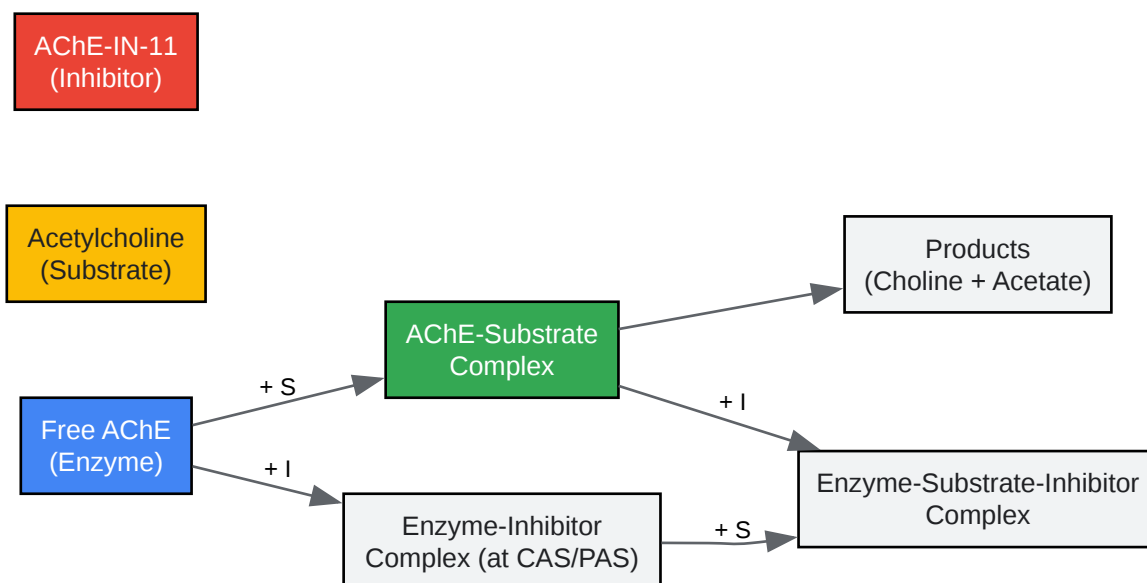
Quantitative Data Summary

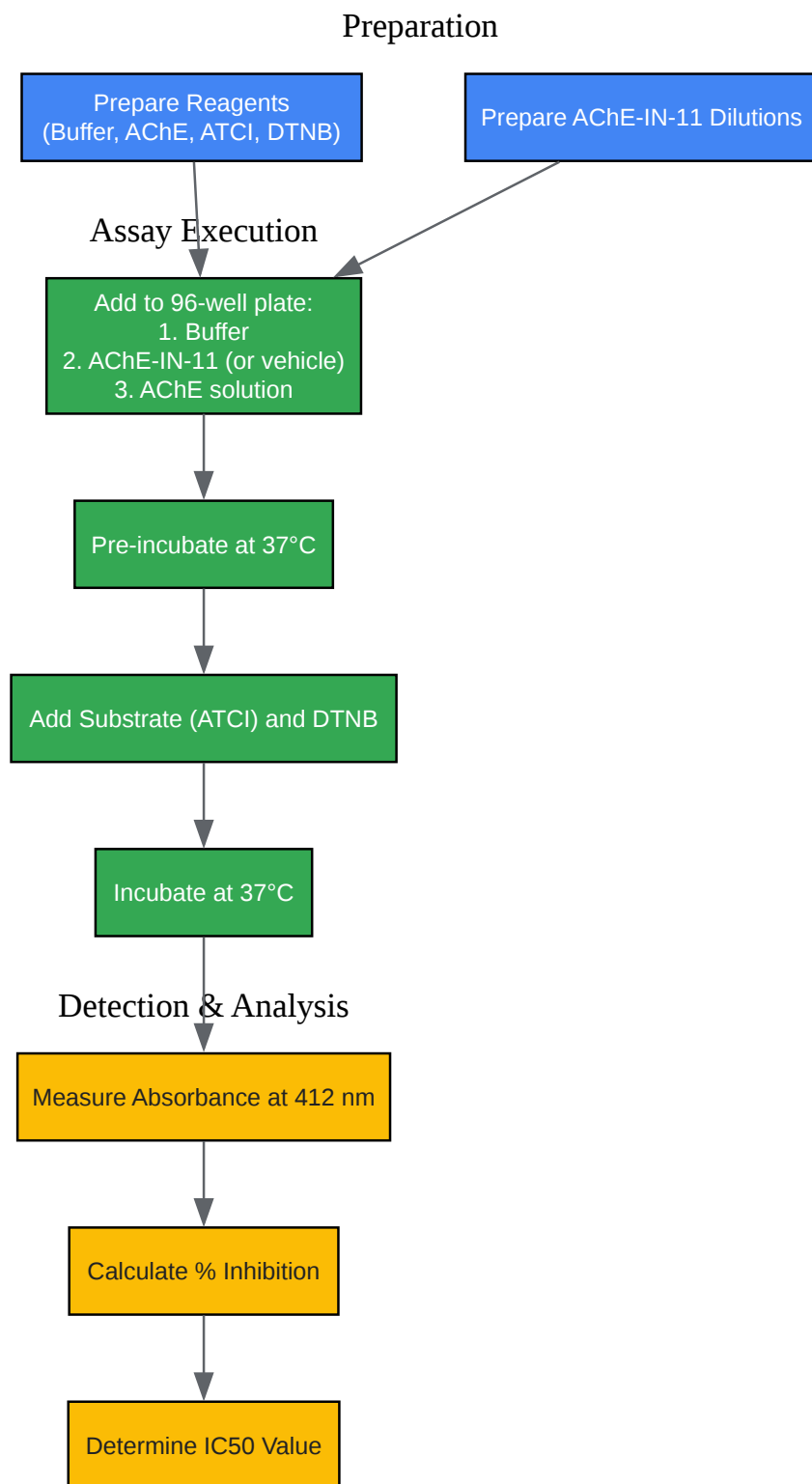
The following table summarizes the reported in vitro inhibitory concentrations (IC50) and other quantitative measures for **AChE-IN-11**.

Target/Assay	IC50 / Value	Unit	Notes
Acetylcholinesterase (AChE)	7.9	μM	Mixed-type inhibition. [1]
Monoamine Oxidase B (MAO-B)	9.9	μM	
Beta-secretase 1 (BACE1)	8.3	μM	
Oxygen Radical Absorbance Capacity (ORAC)	2.5	eq	Indicates antioxidant activity. [1]

Signaling and Inhibition Pathway

The following diagram illustrates the mixed-type inhibition mechanism of **AChE-IN-11** on acetylcholinesterase (AChE). This type of inhibition involves the inhibitor binding to both the free enzyme at the catalytic active site (CAS) and the peripheral anionic site (PAS), as well as to the enzyme-substrate complex.





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References

- 1. AChE-IN-11|CAS |DC Chemicals [dcchemicals.com]
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